

Application Notes and Protocols: Disperse Orange 61 in Textile Dyeing Research

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Compound of Interest

Compound Name: *Disperse Orange 61*

Cat. No.: *B1149534*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **Disperse Orange 61**, a monoazo disperse dye, in textile dyeing research. This document details experimental protocols for applying the dye to polyester fabrics and assessing its performance, alongside a summary of its key characteristics and toxicological profile.

Overview of Disperse Orange 61

Disperse Orange 61 (C.I. 111355) is a synthetic dye primarily used for coloring hydrophobic fibers such as polyester.^[1] Its chemical structure, characterized by an azo group (-N=N-), places it within the largest class of commercial dyes.^[2] Due to its low water solubility, it is applied from a fine aqueous dispersion.^[3] The dyeing process typically requires high temperatures to facilitate the diffusion of the dye molecules into the amorphous regions of the polyester fibers.^{[4][5]}

Chemical and Physical Properties:

Property	Value
CAS Number	12270-45-0
Molecular Formula	C ₁₇ H ₁₅ Br ₂ N ₅ O ₂
Molecular Weight	481.14 g/mol
Appearance	Deep orange powder

Experimental Protocols

Two primary methods for dyeing polyester with **Disperse Orange 61** are the High-Temperature Exhaust Method and the Thermosol Method.

High-Temperature Exhaust Dyeing Protocol

This method is a common batch process for dyeing polyester fibers.

Materials and Reagents:

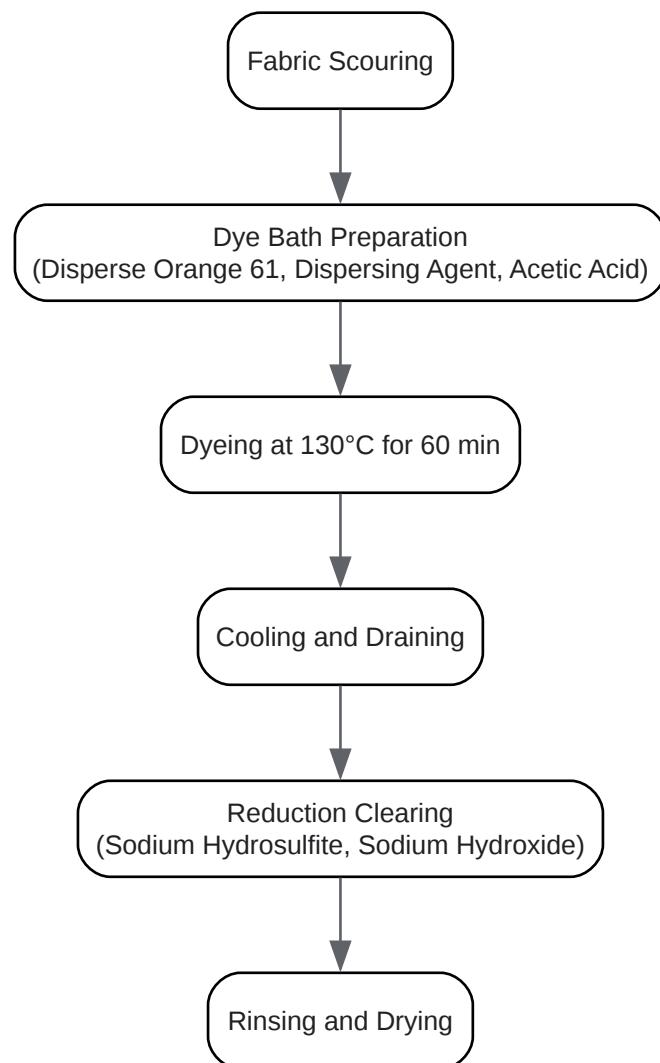
- **Disperse Orange 61** dye
- 100% Polyester fabric
- Dispersing agent
- Acetic acid (to maintain pH 4.5-5.5)^[4]
- Sodium hydrosulfite and Sodium hydroxide (for reduction clearing)^[6]
- High-temperature, high-pressure dyeing apparatus

Procedure:

- Fabric Preparation: Scour the polyester fabric to remove any oils, sizes, or impurities that may hinder dye uptake.
- Dye Bath Preparation:

- Prepare a dye stock solution by pasting the required amount of **Disperse Orange 61** with a small amount of dispersing agent and then adding water.
- Set the dye bath with water, dispersing agent, and acetic acid to achieve a pH of 4.5-5.5. [4]
- Add the dye stock solution to the bath. The liquor ratio (ratio of the weight of the dye bath to the weight of the fabric) is typically maintained at 10:1 to 20:1.
- Dyeing Process:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.
 - Raise the temperature of the dye bath to 130°C at a rate of 1-2°C per minute.[3]
 - Maintain the temperature at 130°C for 60 minutes to allow for dye diffusion and fixation.[3] [4]
 - Cool the dye bath to 70-80°C before draining.
- Reduction Clearing:
 - After dyeing, rinse the fabric.
 - Prepare a clearing bath containing 1-2 g/L sodium hyrosulfite and 1-2 g/L sodium hydroxide.[6]
 - Treat the dyed fabric in this bath at 70-80°C for 15-20 minutes to remove any unfixed surface dye.[6]
- Final Rinsing and Drying:
 - Thoroughly rinse the fabric with hot and then cold water.
 - Dry the fabric at a moderate temperature.

Experimental Workflow for High-Temperature Exhaust Dyeing:



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Workflow for High-Temperature Exhaust Dyeing.

Thermosol Dyeing Protocol

This is a continuous process suitable for large-scale production.

Materials and Reagents:

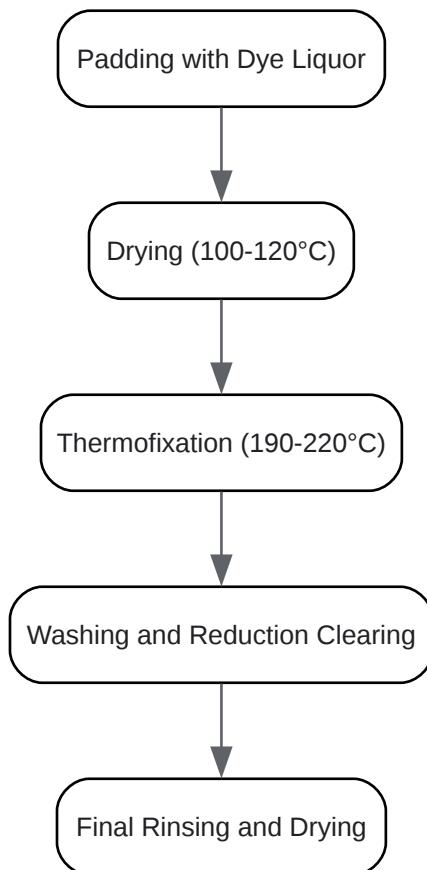
- **Disperse Orange 61** dye
- 100% Polyester fabric
- Padding solution auxiliaries (e.g., anti-migrating agent, wetting agent)

- Padding mangle
- Drying and thermofixation unit

Procedure:

- Padding:
 - Prepare a padding liquor containing **Disperse Orange 61**, an anti-migrating agent, and a wetting agent.
 - Impregnate the polyester fabric with the padding liquor using a padding mangle to achieve a uniform wet pick-up.
- Drying:
 - Dry the padded fabric, typically in an infrared pre-dryer followed by a hot flue dryer, at a temperature around 100-120°C.
- Thermofixation:
 - Pass the dried fabric through a thermofixation unit at a high temperature, typically between 190°C and 220°C, for 60-90 seconds.^[4] This step allows the dye to sublime and diffuse into the polyester fibers.
- After-treatment:
 - The dyed fabric undergoes a washing process to remove unfixed dye and auxiliaries, which may include a reduction clearing step as described in the exhaust dyeing protocol.

Experimental Workflow for Thermosol Dyeing:



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Workflow for Thermosol Dyeing.

Data Presentation: Colorfastness Properties

The performance of a dye is critically assessed by its colorfastness properties. The following table summarizes the fastness ratings of **Disperse Orange 61** on polyester fabric according to ISO standards.[\[1\]](#)

Fastness Test	Fading	Staining
Washing (ISO 105-C06)	5	5
Perspiration (ISO 105-E04)	5	5
Ironing (ISO 105-X11)	4	5
Light (ISO 105-B02)	6-7	-

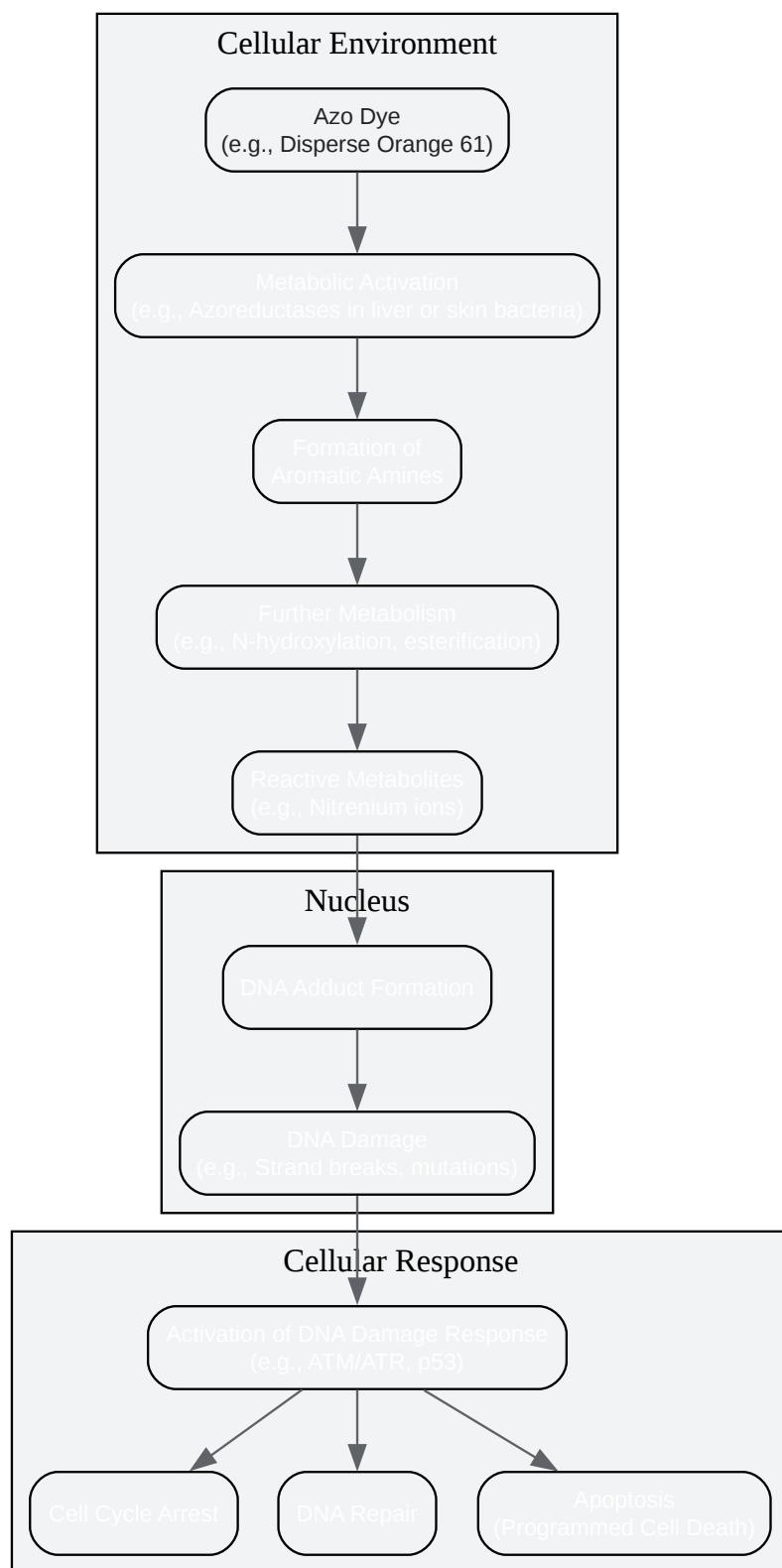
Fastness ratings are on a scale of 1 to 5, with 5 being the best. For lightfastness, the scale is 1 to 8, with 8 being the best.

Toxicological Profile and Signaling Pathway

Disperse Orange 61 belongs to the azo dye class, some of which have been reported to exhibit genotoxic and cytotoxic effects.^{[2][7]} The genotoxicity of certain azo dyes is often attributed to their metabolic reduction, which can lead to the formation of aromatic amines.^{[7][8]} These metabolites can form DNA adducts, leading to DNA damage.^[8] Studies on the related Disperse Orange 1 have shown that it can induce DNA damage and apoptosis in human hepatoma (HepG2) cells.^[7]

Proposed Signaling Pathway for Azo Dye-Induced Genotoxicity:

The following diagram illustrates a potential pathway for the genotoxicity of azo dyes.

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Proposed pathway of azo dye-induced genotoxicity.

This pathway highlights the metabolic activation of the azo dye, leading to the formation of reactive metabolites that can cause DNA damage. The cell, in response, may initiate DNA repair mechanisms, cell cycle arrest, or, in cases of severe damage, apoptosis.^{[7][8]}

Conclusion

Disperse Orange 61 is an effective dye for polyester, providing good to excellent colorfastness properties. The provided protocols for high-temperature exhaust and thermosol dyeing offer standardized methods for its application in a research setting. However, as an azo dye, considerations regarding its potential toxicological effects, particularly genotoxicity, are warranted. The proposed signaling pathway provides a framework for understanding the potential cellular impacts of this class of dyes, which is a critical aspect for professionals in drug development and safety assessment. Further research into the specific metabolic pathways and genotoxic potential of **Disperse Orange 61** is recommended.

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